

Application Notes & Protocols: N,N-Dimethylundecylamine as a Phase Transfer Catalyst

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Compound of Interest

Compound Name: *N,N-Dimethylundecylamine*

CAS No.: 17373-28-3

Cat. No.: B099482

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of **N,N-Dimethylundecylamine** as a highly effective phase transfer catalyst (PTC). We delve into the fundamental principles of phase transfer catalysis, the specific mechanistic role of **N,N-Dimethylundecylamine**, and provide detailed, field-tested protocols for its use in biphasic nucleophilic substitution reactions. The guide emphasizes the in-situ formation of the active catalytic species, a key feature of using tertiary amines in this context.

Introduction: The Power of Phase Transfer Catalysis

Phase transfer catalysis (PTC) is a powerful synthetic methodology that overcomes the challenge of reacting chemical species located in different immiscible phases, such as a water-insoluble organic substrate and a water-soluble inorganic nucleophile.[1] The catalyst facilitates the migration of a reactant from one phase into the other, where the reaction can then proceed efficiently.[1] This technique offers numerous advantages, including the use of inexpensive and

environmentally benign solvents like water, milder reaction conditions, faster reaction rates, and often, higher yields with fewer byproducts, aligning well with the principles of green chemistry.

[1]

Catalyst Profile: **N,N-Dimethylundecylamine**

N,N-Dimethylundecylamine (DMUA) is a tertiary amine featuring a C11 alkyl chain. Its structure is ideally suited for phase transfer catalysis. The long undecyl chain imparts significant lipophilicity, ensuring its solubility in the organic phase where the substrate resides. The lone pair of electrons on the nitrogen atom provides the nucleophilicity required to initiate the catalytic cycle.

While specific data for **N,N-Dimethylundecylamine** (CAS No. 17355-32-5) is sparse, its properties can be reliably inferred from its close homologues, N,N-Dimethyldecylamine (C10) and N,N-Dimethyldodecylamine (C12).

Table 1: Physicochemical Properties of **N,N-Dimethylundecylamine** and its Homologues

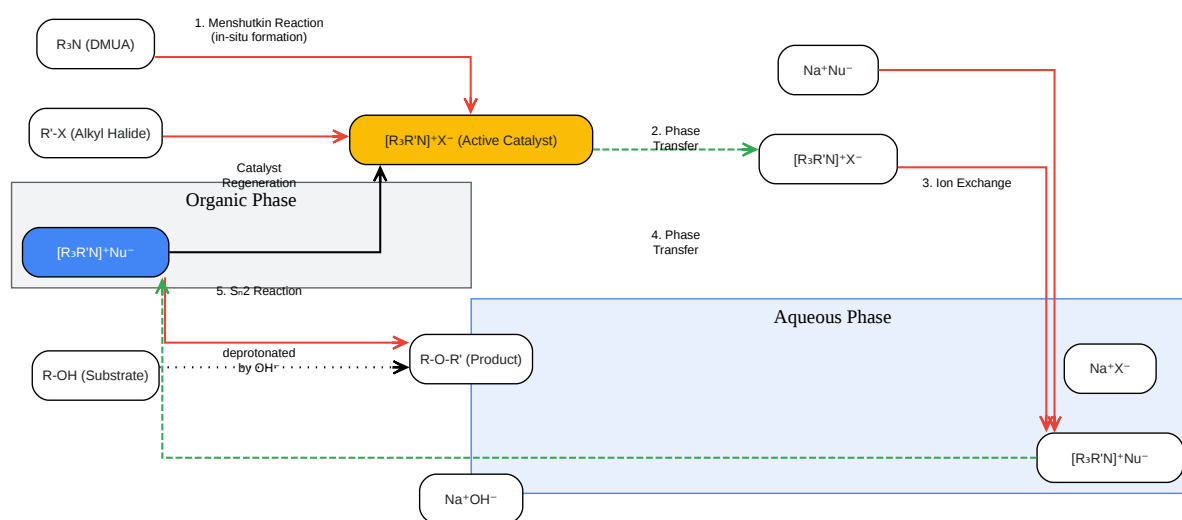
Property	N,N-Dimethyldecylamine (C10)	N,N-Dimethyldodecylamine (C12)	N,N-Dimethylundecylamine (C11) (Estimated)
CAS Number	1120-24-7	112-18-5	17355-32-5
Molecular Formula	C ₁₂ H ₂₇ N	C ₁₄ H ₃₁ N	C ₁₃ H ₂₉ N
Molecular Weight	185.35 g/mol [2]	213.40 g/mol [3]	199.38 g/mol
Appearance	Colorless to yellow liquid	Clear yellow liquid with a fishlike odor[3][4]	Clear, colorless to yellow liquid
Boiling Point	~234 °C	80-82 °C @ 0.1 mmHg	~240-250 °C (atm)
Density	~0.78 g/mL	~0.787 g/mL @ 20 °C	~0.78 g/mL
Solubility	Insoluble in water[4]	Insoluble in water[3][4]	Insoluble in water, soluble in organic solvents

Mechanism of Action: In-Situ Catalyst Formation

Unlike pre-formed quaternary ammonium salts, tertiary amines like **N,N-Dimethylundecylamine** function as catalyst precursors. The active catalytic species, a quaternary ammonium salt, is generated in-situ through a reaction with the alkylating agent (e.g., an alkyl halide) present in the organic phase. This initial step is known as the Menshutkin reaction.[5]

Once formed, the lipophilic quaternary ammonium cation (Q⁺) can traverse the phase boundary. In the aqueous phase, it exchanges its original counter-ion (e.g., halide) for the nucleophile (Nu⁻), forming a new ion pair, [Q⁺Nu⁻]. This ion pair has sufficient organic character to dissolve in the organic phase, effectively shuttling the "naked," highly reactive nucleophile to the substrate (R-X), where the desired S_N2 reaction occurs.[6][7]

The diagram below illustrates this catalytic cycle for a representative Williamson ether synthesis.



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Caption: Catalytic cycle of **N,N-Dimethylundecylamine** in PTC.

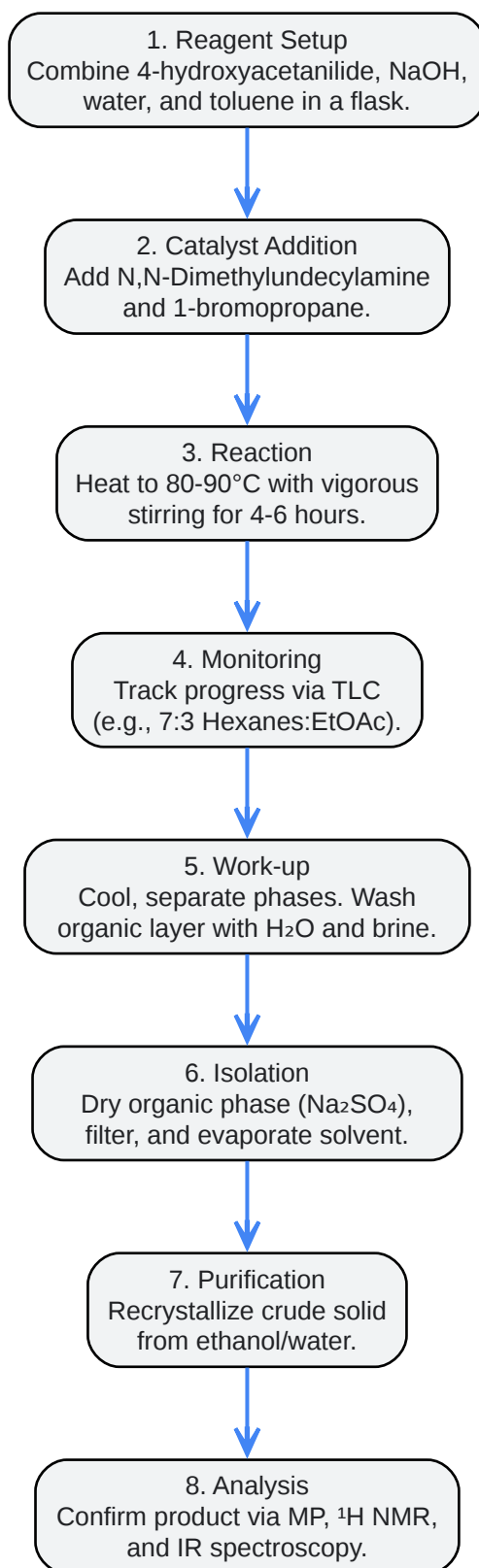
Application: Williamson Ether Synthesis

A classic and highly valuable application of PTC is the Williamson ether synthesis, which forms an ether from an alcohol (or phenol) and an alkyl halide.^{[6][7]} The protocol below details the synthesis of 4-propoxyacetanilide, a reaction that is sluggish without a catalyst due to the immiscibility of the reactants.

Materials and Reagents

Reagent	M.W.	Amount	Moles
4-Hydroxyacetanilide	151.16	1.51 g	10.0 mmol
1-Bromopropane	123.00	1.48 g (1.1 mL)	12.0 mmol
Sodium Hydroxide (NaOH)	40.00	0.80 g	20.0 mmol
N,N-Dimethylundecylamine	199.38	~100 mg (0.12 mL)	0.5 mmol
Toluene	-	20 mL	-
Deionized Water	-	20 mL	-

Experimental Protocol



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Caption: General experimental workflow for PTC ether synthesis.

Step-by-Step Procedure:

- **Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-hydroxyacetanilide (1.51 g, 10.0 mmol), sodium hydroxide (0.80 g, 20.0 mmol), deionized water (20 mL), and toluene (20 mL).
- **Catalyst & Reagent Addition:** Begin vigorous stirring to create a well-mixed biphasic system. Add **N,N-Dimethylundecylamine** (0.1 mL, ~0.5 mol%) followed by 1-bromopropane (1.1 mL, 12.0 mmol).
- **Reaction:** Heat the mixture to 80-90°C in an oil bath. The vigorous stirring is critical to maximize the interfacial surface area where the catalysis occurs. Maintain these conditions for 4-6 hours.
- **Monitoring:** The reaction can be monitored by Thin Layer Chromatography (TLC) by spotting the organic phase on a silica plate and eluting with a suitable solvent system (e.g., 7:3 hexanes:ethyl acetate). The disappearance of the 4-hydroxyacetanilide spot indicates reaction completion.
- **Work-up:** Once the reaction is complete, cool the flask to room temperature. Transfer the mixture to a separatory funnel. Drain the lower aqueous layer. Wash the organic (toluene) layer sequentially with 20 mL of deionized water and 20 mL of brine.
- **Isolation:** Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous sodium sulfate. Filter the solution to remove the drying agent and transfer the filtrate to a pre-weighed round-bottom flask. Remove the toluene solvent using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from a hot ethanol/water mixture to yield white, crystalline 4-propoxyacetanilide.
- **Analysis:** The identity and purity of the product should be confirmed by melting point determination, ¹H NMR, and IR spectroscopy.

Optimization and Key Considerations

- **Choice of Alkyl Halide:** The in-situ formation of the quaternary ammonium catalyst (Menshutkin reaction) is fastest with more reactive alkyl halides (I > Br > Cl).[5] When using

less reactive halides like alkyl chlorides, a higher reaction temperature or longer reaction time may be necessary.

- **Catalyst Loading:** Typically, 1-5 mol% of the tertiary amine is sufficient. Higher loadings can accelerate the reaction but may complicate purification.
- **Stirring Rate:** The reaction rate in a PTC system is often limited by the interfacial area between the phases. Therefore, vigorous, turbulent stirring is essential for achieving optimal results.
- **Side Reactions:** For S_N2 reactions, the primary competing reaction is E2 elimination. This is more prevalent with secondary and tertiary alkyl halides.^{[6][7]} It is therefore recommended to use primary alkyl halides for best results in this synthesis.

Safety and Handling

N,N-Dimethylundecylamine and its homologues are corrosive and can cause severe skin burns and eye damage.^{[8][9]} They are also harmful if swallowed.^{[8][10]}

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.
- **Handling:** Handle in a well-ventilated fume hood. Avoid inhalation of vapors.^[10] Keep away from heat and open flames as the material is combustible.^{[8][11]}
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container, away from acids and oxidizing agents.^[11]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. The material is very toxic to aquatic life.^{[8][12]}

Conclusion

N,N-Dimethylundecylamine serves as an excellent and cost-effective pre-catalyst for phase transfer catalysis. Its long alkyl chain provides the necessary lipophilicity to form a highly effective quaternary ammonium salt in-situ. This allows for efficient nucleophilic substitution

reactions between immiscible phases under mild conditions, making it a valuable tool for organic synthesis in both academic and industrial research settings.

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